

Essential Safety and Operational Guide for Handling PDD00017272

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Compound of Interest

Compound Name: PDD00017272

Cat. No.: B609877

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **PDD00017272**. It includes detailed operational and disposal plans, alongside step-by-step procedural guidance to ensure laboratory safety and proper chemical handling.

Chemical and Physical Properties

PDD00017272 is a potent inhibitor of poly(ADP-ribose) glycohydrolase (PARG).^[1] The following table summarizes its key quantitative data.

Property	Value	Source
Molecular Weight	531.66 g/mol	^[1]
Formula	C ₂₃ H ₂₅ N ₅ O ₄ S ₃	
Purity	≥98% (HPLC)	^[1]
CAS Number	1945950-20-8	
IC ₅₀ (Biochemical Assay)	4.8 nM	^[1]
IC ₅₀ (Cell-Based Assay)	9.2 nM	^[1]
Solubility	Soluble to 20 mM in DMSO with gentle warming.	

Personal Protective Equipment (PPE) and Safety Precautions

Adherence to the following PPE and safety protocols is mandatory when handling **PDD00017272** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure emergency exits and risk-elimination areas are clearly accessible.

Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-impermeable gloves. Gloves must be inspected for integrity before each use.
- Body Protection: A standard laboratory coat is required.
- Respiratory Protection: Not typically required when handled in a well-ventilated area or fume hood. If dust or aerosols are generated, use a NIOSH-approved respirator.

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use non-sparking tools to prevent electrostatic discharge.

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials.

Disposal Plan

Dispose of **PDD00017272** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or the environment.

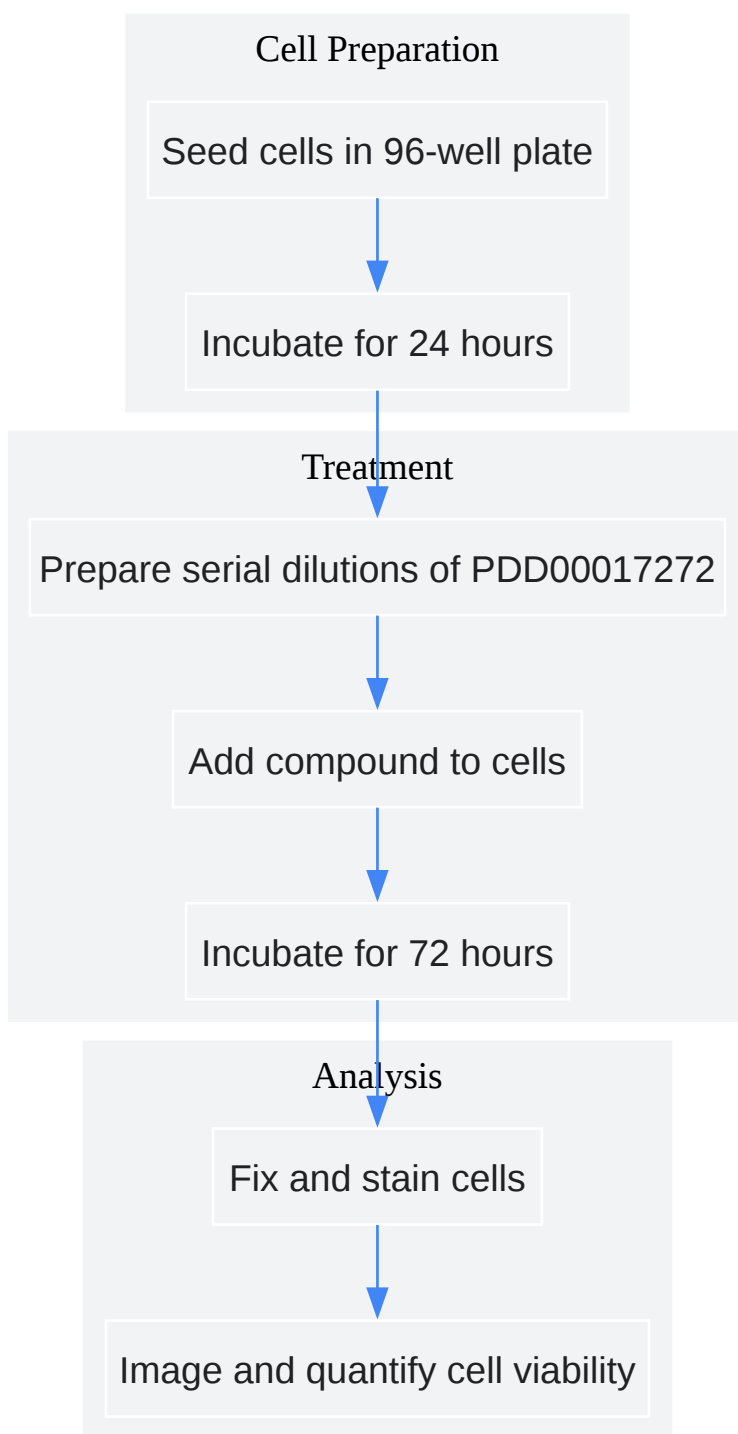
Experimental Protocols

Preparation of Stock Solutions:

For detailed instructions on preparing stock solutions, refer to the specific protocols provided by the supplier. As a general guideline, **PDD00017272** is soluble in DMSO up to 20 mM with gentle warming.

Cell-Based Assay Workflow:

The following is a general workflow for a cell-based assay using **PDD00017272**.

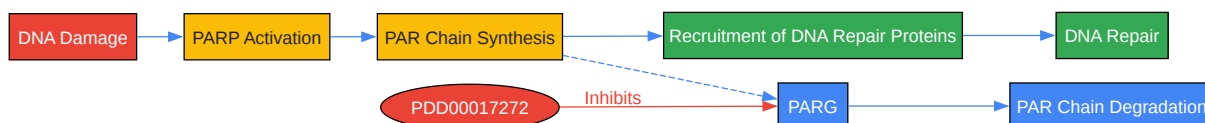


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A general workflow for a cell-based assay with **PDD00017272**.

Mechanism of Action: PARG Inhibition

PDD00017272 functions as a potent inhibitor of Poly(ADP-ribose) Glycohydrolase (PARG). This enzyme plays a critical role in the DNA damage response pathway. The diagram below illustrates the simplified signaling pathway affected by **PDD00017272**.



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PDD00017272 inhibits PARG, disrupting DNA damage repair.

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References

- 1. PDD 00017272 (7006) by Tocris, Part of Bio-Techne [bio-techne.com]
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